

Topic: Experimental Protocol for Using Diethyl 2-propyl-2-(ethoxycarbonyl)glutarate

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Compound of Interest

Compound Name: *Diethyl 2-propyl-2-(ethoxycarbonyl)glutarate*

CAS No.: 32806-70-5

Cat. No.: B563629

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Abstract

Diethyl 2-propyl-2-(ethoxycarbonyl)glutarate (CAS No. 32806-70-5) is a complex triester that serves as a valuable intermediate in organic synthesis.^[1] Its structure, derived from a substituted malonic ester, makes it an ideal candidate for building intricate molecular architectures. This application note provides a comprehensive guide to the properties, synthesis, and handling of this compound. The core of this document is a detailed, field-tested protocol for its synthesis via a base-catalyzed Michael addition, a fundamental carbon-carbon bond-forming reaction.^[2] This guide is designed to provide researchers with both the practical steps and the underlying chemical principles necessary for the successful application of this versatile reagent.

Compound Properties and Specifications

Diethyl 2-propyl-2-(ethoxycarbonyl)glutarate, also known as Triethyl hexane-1,3,3-tricarboxylate, is typically supplied as a brown oil.^{[3][4]} Its key physicochemical properties are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	32806-70-5	[1][3][5]
Molecular Formula	C ₁₅ H ₂₆ O ₆	[3][4]
Molecular Weight	302.36 g/mol	[3][4]
IUPAC Name	Triethyl hexane-1,3,3-tricarboxylate	[3]
Appearance	Brown Oil	[3][4]
Boiling Point	340.6°C at 760 mmHg	[3]
Density	1.054 g/cm ³	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Methanol	[4]
SMILES	CCCC(CCC(=O)OCC) (C(=O)OCC)C(=O)OCC	[3]

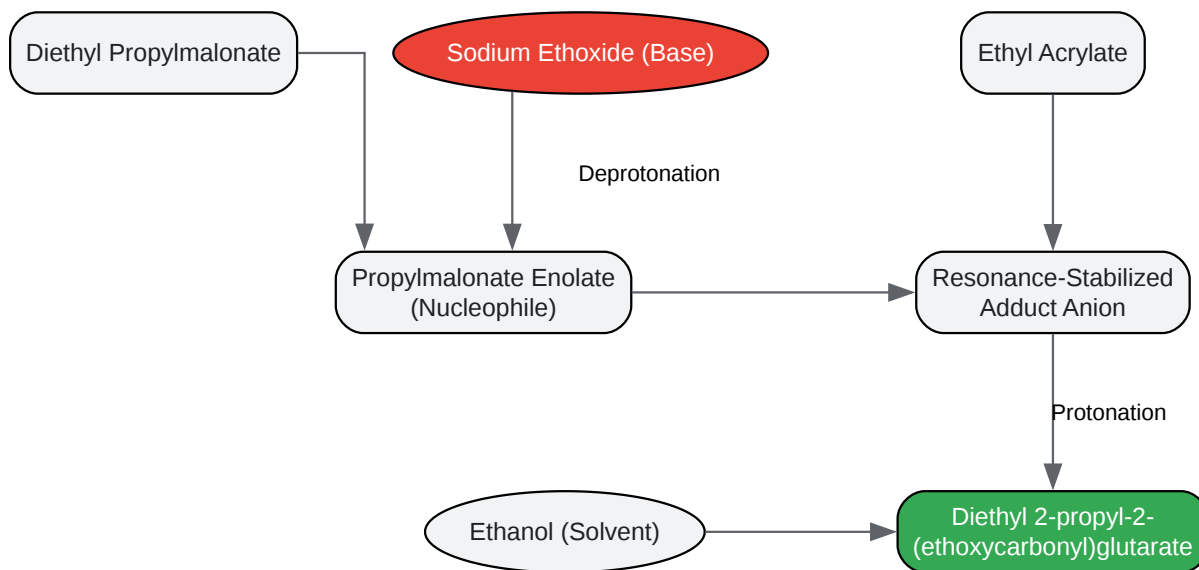
Core Application: Synthesis via Michael Addition

The structure of **Diethyl 2-propyl-2-(ethoxycarbonyl)glutarate** is most logically assembled through a conjugate addition reaction, specifically the Michael Addition. This reaction is a cornerstone of organic synthesis, enabling the formation of carbon-carbon bonds by the addition of a nucleophile (a Michael donor) to an α,β -unsaturated carbonyl compound (a Michael acceptor).[6]

In this context, the Michael donor is the enolate of diethyl propylmalonate, and the Michael acceptor is ethyl acrylate. The reaction is catalyzed by a base, typically sodium ethoxide, which is strong enough to deprotonate the acidic α -hydrogen of the malonic ester.[7] The choice of ethoxide as the base and ethanol as the solvent is critical to prevent transesterification, a side reaction that could scramble the ester groups.[7]

Reaction Mechanism Workflow

The following diagram illustrates the key steps in the base-catalyzed Michael addition to form the target compound.



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